

Pentadecylbenzene-d36 material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentadecylbenzene-d36

Cat. No.: B1472687

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Pentadecylbenzene-d36: A Technical Safety Guide

This technical guide provides an in-depth overview of the material safety data for **Pentadecylbenzene-d36**. Information specific to the deuterated form is limited; therefore, this document primarily relies on data from its non-deuterated counterpart, Pentadecylbenzene, to extrapolate safety, handling, and toxicological information. This guide is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Chemical and Physical Properties

Pentadecylbenzene is a long-chain alkylbenzene. While specific data for the deuterated form (d36) is not readily available, the physical and chemical properties are expected to be very similar to the non-deuterated compound.

Property	Value	Source
Molecular Formula	C21H36	[1][2][3]
Molecular Weight	288.5 g/mol	[1]
CAS Number	2131-18-2	[2][3][4]
Melting Point	22 °C (lit.)	[2]
Boiling Point	373 °C (lit.)	[2]
Density	0.856 g/cm ³	[2]
Flash Point	167.4 °C	[2]
Vapor Pressure	7.2 x 10 ⁻⁶ mm Hg at 25 °C	[1]
Refractive Index	n _{20/D} 1.482	[2]

Hazard Identification and Safety

Pentadecylbenzene is classified as an irritant. The GHS classifications indicate potential hazards upon exposure.

Hazard Class	GHS Classification	Description
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation.[1]

Emergency Response Flowchart

The following diagram outlines the general emergency response protocol for accidental exposure to Pentadecylbenzene.

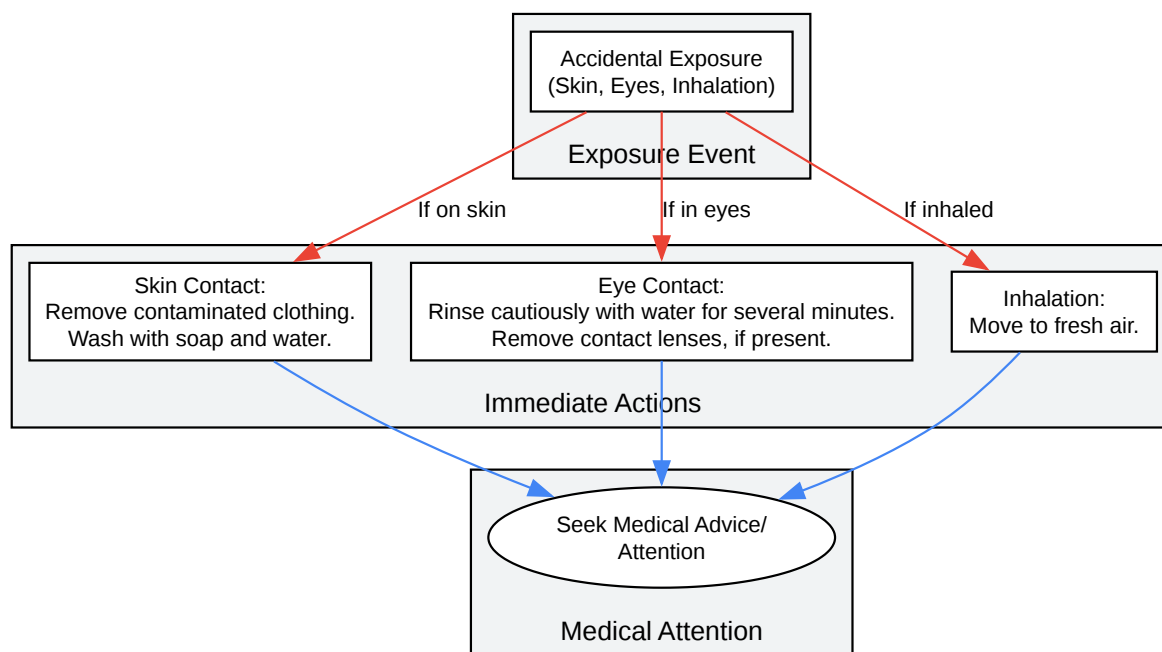


Figure 1. Emergency Response Protocol

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Figure 1. Emergency Response Protocol

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with Pentadecylbenzene.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][6]
- Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[7]
- Ground and bond containers when transferring material to prevent static discharge.[5][6]
- Avoid contact with skin, eyes, and clothing.[6]

- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[6\]](#)

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[7\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)
- Store in a cool, dry place.[\[6\]](#)

Safe Handling Workflow

The diagram below illustrates the standard workflow for safely handling Pentadecylbenzene in a laboratory setting.

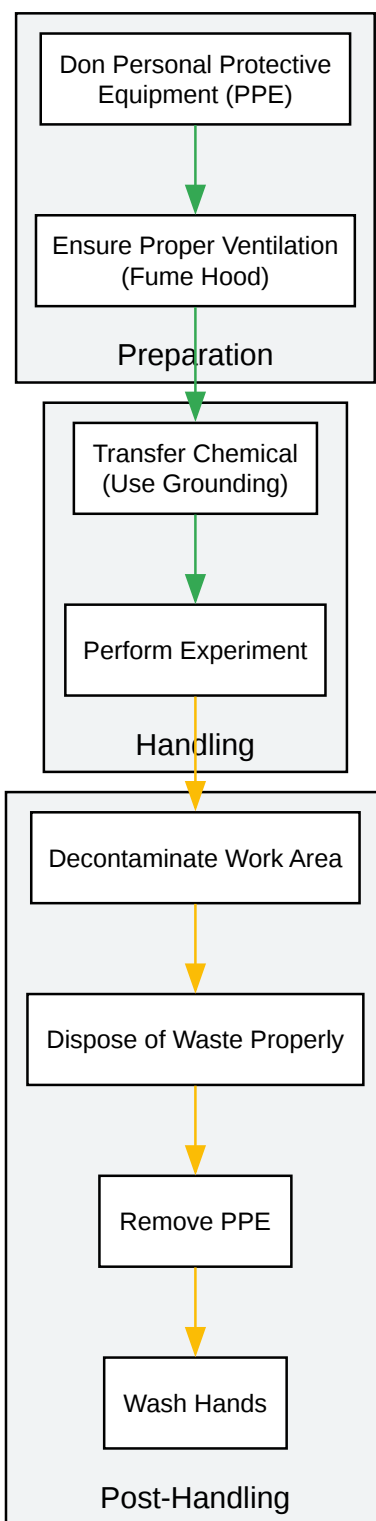


Figure 2. Safe Handling Workflow

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Figure 2. Safe Handling Workflow

Toxicological Information

Detailed toxicological studies specifically on Pentadecylbenzene are not widely available. The primary hazards are related to its irritant properties.^[1] The toxicological profile of benzene, a structural component, is well-documented and includes serious health effects with prolonged exposure, such as damage to the blood-forming system.^[8] However, the long alkyl chain in Pentadecylbenzene significantly alters its physical and toxicological properties, making direct comparisons to benzene inappropriate for acute exposure scenarios.

Environmental Fate

Understanding the environmental impact of a chemical is crucial for responsible use and disposal.

Environmental Aspect	Summary	Source
Biodegradation	Alkylbenzenes are readily biodegradable in river water, with half-lives ranging from 1.7 to 11.4 days.	[1]
Bioconcentration	The bioconcentration factor (BCF) for a similar compound (dodecylbenzene) is 35, suggesting moderate bioconcentration in aquatic organisms.	[1]
Atmospheric Fate	Pentadecylbenzene is expected to exist in both vapor and particulate phases in the atmosphere. The vapor phase is degraded by reaction with hydroxyl radicals, with an estimated half-life of 16 hours.	[1]
Soil Mobility	With an estimated log Koc of 6.5, Pentadecylbenzene is expected to be immobile in soil.	[1]
Volatility	The Henry's Law constant suggests rapid volatilization from water surfaces, though this can be attenuated by adsorption. Volatilization from moist soil may occur, but it is not expected from dry soil surfaces.	[1]

Experimental Protocols

Specific experimental protocols for **Pentadecylbenzene-d36** were not found in the initial search. The following is a general protocol for handling a chemical with similar properties in a research setting.

General Protocol for Handling **Pentadecylbenzene-d36**

- Risk Assessment: Before handling, conduct a thorough risk assessment for the specific experiment, considering the quantity of substance used, potential for aerosol generation, and the specific procedures involved.
- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, nitrile gloves (or other chemically resistant gloves), and safety glasses with side shields.
- Ventilation: All handling of open containers of **Pentadecylbenzene-d36** should be performed inside a certified chemical fume hood.
- Weighing and Transfer:
 - If weighing a solid, do so in a weigh boat or on weighing paper inside the fume hood.
 - If transferring a liquid, use appropriate glassware (e.g., pipette, graduated cylinder) and perform the transfer over a spill tray to contain any potential drips.
 - Use grounding and bonding for transfers of larger quantities to prevent static electricity buildup.^{[5][6]}
- Reaction Setup:
 - Set up the experimental apparatus within the fume hood.
 - Ensure all joints are properly sealed to prevent vapor leakage.
- Post-Experiment Work-up:
 - Quench any reactive materials safely.
 - Clean all glassware with an appropriate solvent.

- Waste Disposal:
 - Dispose of all waste (excess chemical, contaminated materials, and cleaning solvents) in properly labeled hazardous waste containers according to institutional and local regulations.^[7]
- Decontamination:
 - Wipe down the work surface in the fume hood with an appropriate solvent and then with soap and water.
- Hygiene:
 - Remove PPE and wash hands thoroughly with soap and water after completing the work.^[6]

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